

Application Notes and Protocols: The Use of 2sec-butylcyclohexanone in Proteomics Research

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Compound of Interest		
Compound Name:	2-Butylcyclohexanone	
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Initial investigations into the application of 2-sec-butylcyclohexanone in proteomics research have yielded limited specific information. While the compound is noted for its use in other scientific and commercial fields, its direct, documented application within proteomics workflows, including detailed protocols and quantitative data, is not readily available in the public domain.

Our comprehensive search of scientific literature and resources did not uncover specific examples of 2-sec-butylcyclohexanone being used as a reagent for protein modification, labeling, or in any other capacity within standard proteomics methodologies. The compound is primarily characterized as a flavoring agent and a component in fragrances.[1][2][3][4] General applications also include its use as a solvent and in chromatography.[5]

Proteomics research often employs a variety of chemical reagents for tasks such as protein derivatization to enhance mass spectrometry analysis, selective labeling for quantitative studies, or for cross-linking proteins to study interactions.[6][7][8][9] These reagents typically possess specific reactive groups that target functional moieties on amino acid side chains, such as primary amines, sulfhydryls, or carboxyl groups.[9][10]

While the ketone group in 2-sec-butylcyclohexanone could theoretically undergo certain chemical reactions, its utility as a specific and efficient tool for proteomics applications has not been described in the reviewed literature. Established proteomics workflows rely on well-characterized reagents and standardized protocols to ensure reproducibility and accurate data interpretation.[11][12][13][14]



Given the absence of specific data and established protocols, we are unable to provide the requested detailed Application Notes, quantitative data tables, experimental protocols, or workflow diagrams for the use of 2-sec-butylcyclohexanone in proteomics research.

Further research and development would be required to explore any potential utility of 2-secbutylcyclohexanone in this field. Such an investigation would need to establish its reactivity with proteins, the specificity of any labeling, its impact on protein structure and function, and its compatibility with mass spectrometry and other analytical techniques.

For researchers, scientists, and drug development professionals interested in protein labeling and quantitative proteomics, we recommend exploring established and well-documented chemical tools and methodologies. Resources from major suppliers of proteomics reagents and scientific publications in the field of molecular and cellular proteomics offer a wealth of information on validated protocols and their applications.

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